

The Role of AZD2858 in Glioma Cell Apoptosis: A Technical Overview

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Compound of Interest

Compound Name: AZD2858

Cat. No.: B1666211

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This technical guide provides an in-depth analysis of the function of **AZD2858** in inducing cell death in glioma cells, intended for researchers, scientists, and professionals in drug development. The document synthesizes current research findings, focusing on the molecular mechanisms, quantitative effects, and experimental methodologies related to **AZD2858**'s anti-glioma activity.

Core Mechanism: Mitotic Catastrophe, Not Direct Apoptosis

Recent studies have elucidated that the primary mechanism by which **AZD2858**, a potent and selective Glycogen Synthase Kinase 3 (GSK-3) inhibitor, induces cell death in glioma is not through direct activation of apoptotic pathways, but rather by triggering mitotic catastrophe.[1][2] This process is initiated by the disruption of centrosome function, leading to failed mitosis and subsequent cell death.[1][2]

AZD2858 demonstrates single-agent cytotoxicity in both established and patient-derived glioma cell lines, with IC50 values in the low micromolar range.[1][3] The cytotoxic effects are characterized by centrosome disruption, mitotic failure, and S-phase arrest in the cell cycle.[1][3]

Quantitative Analysis of AZD2858's Effects on Glioma Cells

The following tables summarize the key quantitative data from preclinical studies of **AZD2858** in various glioma cell lines.

Table 1: Cytotoxicity of **AZD2858** in Glioma Cell Lines

| Cell Line | Type | IC50 (µM) |
|-----------|-----------------|-----------|
| U251 | Established | ~1.0 |
| U87 | Established | ~6.5 |
| GBM1 | Patient-Derived | ~1.0 |
| GBM4 | Patient-Derived | ~2.5 |

Data extracted from Brüning-Richardson et al., 2021.[\[1\]](#)

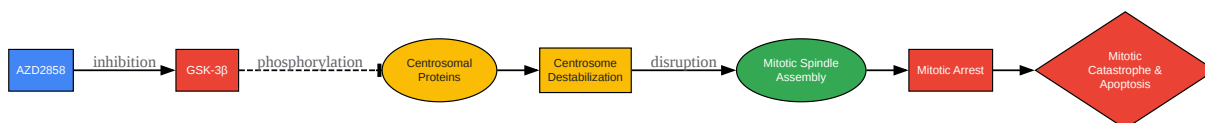
Table 2: Effects of **AZD2858** on Mitosis in Glioma Cells

| Cell Line | Treatment | Observation |
|-----------------|----------------|--|
| GBM4 | 500 nM AZD2858 | Prolonged mitosis |
| U251, U87, GBM4 | 1 µM AZD2858 | Increased number of cells with abnormal mitotic spindles |
| U251, U87, GBM4 | 1 µM AZD2858 | Increased number of cells with >2 centrosomes |
| GBM4 | 500 nM AZD2858 | Increased cell death during mitosis |

Data extracted from Brüning-Richardson et al., 2021.[\[1\]](#)

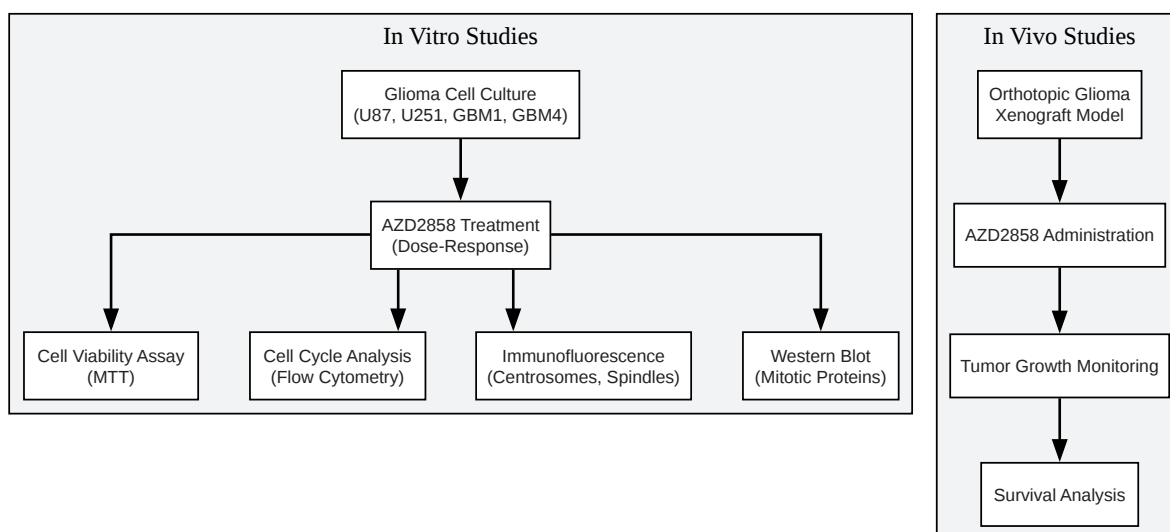
Signaling Pathway and Experimental Workflow

The following diagrams, generated using the DOT language for Graphviz, illustrate the proposed signaling pathway of **AZD2858** in glioma cells and a typical experimental workflow for its investigation.



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AZD2858 Signaling Pathway in Glioma Cells.



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References

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